

# Application Notes and Protocols for HSP70 (HSPA1A) Antibody

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## Compound of Interest

Compound Name: SPA70

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## Introduction

Heat Shock Protein 70 (HSP70), also known as HSPA1A, is a highly conserved molecular chaperone that plays a critical role in protein folding, preventing protein aggregation, and targeting misfolded proteins for degradation.<sup>[1]</sup> Its expression is significantly induced by cellular stress, including heat shock, making it a key component of the cellular stress response.<sup>[2]</sup> Given its involvement in cellular homeostasis and various disease states, including cancer and neurodegenerative disorders, the detection and quantification of HSP70 are crucial for research and drug development.<sup>[1][3]</sup> This document provides detailed application notes and protocols for the use of anti-HSP70 (HSPA1A) antibodies in Western Blotting (WB) and Immunofluorescence (IF).

## Data Presentation

The following tables summarize the key quantitative data for the application of HSP70 (HSPA1A) antibodies in Western Blotting and Immunofluorescence, based on information from various suppliers.

Table 1: HSP70 (HSPA1A) Antibody Specifications for Western Blotting

| Feature                       | Specification                                                                                                                                    | Source              |
|-------------------------------|--------------------------------------------------------------------------------------------------------------------------------------------------|---------------------|
| Target Protein                | HSP70/HSPA1A                                                                                                                                     |                     |
| Specificity                   | Detects the inducible form of HSP70/HSPA1A. No cross-reactivity with the constitutively expressed HSC70 (HSP73) has been observed in some cases. |                     |
| Molecular Weight              | Approximately 70-73 kDa                                                                                                                          | <a href="#">[4]</a> |
| Species Reactivity            | Human, Mouse, Rat                                                                                                                                |                     |
| Recommended Antibody Dilution | 0.1 µg/mL to 1:1000                                                                                                                              |                     |
| Positive Control Lysates      | Jurkat, HeLa, NIH-3T3, C6                                                                                                                        | <a href="#">[5]</a> |
| Induction of Expression       | Heat shock (e.g., 42°C for 30 minutes with a 3-hour recovery) can be used to increase HSP70 levels.                                              |                     |

Table 2: HSP70 (HSPA1A) Antibody Specifications for Immunofluorescence

| Feature                       | Specification                          | Source                                                      |
|-------------------------------|----------------------------------------|-------------------------------------------------------------|
| Target Protein                | HSP70/HSPA1A                           | <a href="#">[1]</a> <a href="#">[6]</a>                     |
| Cellular Localization         | Cytoplasm and Nucleus                  | <a href="#">[1]</a> <a href="#">[4]</a>                     |
| Species Reactivity            | Human, Mouse                           | <a href="#">[2]</a> <a href="#">[6]</a>                     |
| Recommended Antibody Dilution | 1:50 to 1:200                          | <a href="#">[6]</a>                                         |
| Positive Control Cells        | HeLa, NIH-3T3, U2OS                    | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a> |
| Fixation                      | 4% Paraformaldehyde or 2% Formaldehyde | <a href="#">[1]</a> <a href="#">[7]</a>                     |
| Permeabilization              | 0.01% - 0.5% Triton X-100              | <a href="#">[7]</a> <a href="#">[8]</a>                     |

## Experimental Protocols

### Western Blotting Protocol for HSP70 (HSPA1A)

This protocol provides a general guideline for detecting HSP70 (HSPA1A) in cell lysates. Optimization may be required for specific experimental conditions.

#### 1. Sample Preparation:

- Culture cells to the desired confluency. For positive controls, induce HSP70 expression by subjecting cells to heat shock (e.g., 42°C for 30-60 minutes) followed by a recovery period (e.g., 3-8 hours at 37°C).[\[9\]](#)
- Wash cells with ice-cold PBS.
- Lyse cells in RIPA buffer supplemented with protease inhibitors.[\[9\]](#)
- Determine protein concentration using a standard protein assay (e.g., BCA assay).

#### 2. SDS-PAGE and Protein Transfer:

- Load 20-30 µg of protein per lane on an SDS-polyacrylamide gel.

- Perform electrophoresis to separate proteins by size.
- Transfer the separated proteins to a PVDF or nitrocellulose membrane.

### 3. Immunoblotting:

- Block the membrane with 5% non-fat dry milk or BSA in TBST (Tris-buffered saline with 0.1% Tween-20) for 1 hour at room temperature.[\[10\]](#)
- Incubate the membrane with the primary anti-HSP70 (HSPA1A) antibody at the recommended dilution (e.g., 1:1000) in blocking buffer overnight at 4°C with gentle agitation.[\[10\]](#)
- Wash the membrane three times for 5-10 minutes each with TBST.
- Incubate the membrane with an appropriate HRP-conjugated secondary antibody (e.g., anti-mouse or anti-rabbit IgG) diluted in blocking buffer for 1 hour at room temperature.
- Wash the membrane three times for 10 minutes each with TBST.

### 4. Detection:

- Prepare the chemiluminescent substrate according to the manufacturer's instructions.
- Incubate the membrane with the substrate and visualize the protein bands using a chemiluminescence detection system. The expected band for HSP70 is approximately 70-72 kDa.

## Immunofluorescence Protocol for HSP70 (HSPA1A)

This protocol outlines the steps for visualizing HSP70 (HSPA1A) in cultured cells.

### 1. Cell Seeding and Treatment:

- Seed cells on glass coverslips or in imaging-compatible plates.
- If desired, treat cells to induce HSP70 expression (e.g., heat shock).

### 2. Fixation and Permeabilization:

- Wash cells with PBS.
- Fix the cells with 4% paraformaldehyde in PBS for 15 minutes at room temperature.[\[7\]](#)
- Wash three times with PBS.
- Permeabilize the cells with 0.1% Triton X-100 in PBS for 10-15 minutes at room temperature.[\[8\]](#)

### 3. Immunostaining:

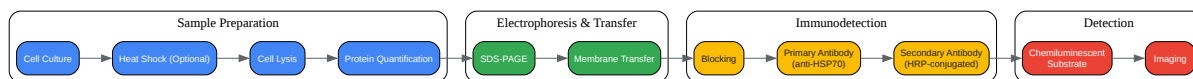
- Wash three times with PBS.
- Block the cells with a blocking buffer (e.g., 3% BSA in PBS) for 1 hour at room temperature.[\[8\]](#)
- Incubate the cells with the primary anti-HSP70 (HSPA1A) antibody at the recommended dilution (e.g., 1:100 to 1:200) in blocking buffer overnight at 4°C.[\[1\]](#)[\[6\]](#)
- Wash the cells three times with PBS.
- Incubate the cells with a fluorophore-conjugated secondary antibody (e.g., Alexa Fluor 488 or 594) diluted in blocking buffer for 1 hour at room temperature in the dark.
- Wash the cells three times with PBS.

### 4. Mounting and Imaging:

- (Optional) Counterstain the nuclei with DAPI for 5 minutes.[\[7\]](#)
- Wash with PBS.
- Mount the coverslips onto microscope slides using an anti-fade mounting medium.
- Visualize the fluorescence using a fluorescence or confocal microscope.

## Visualizations

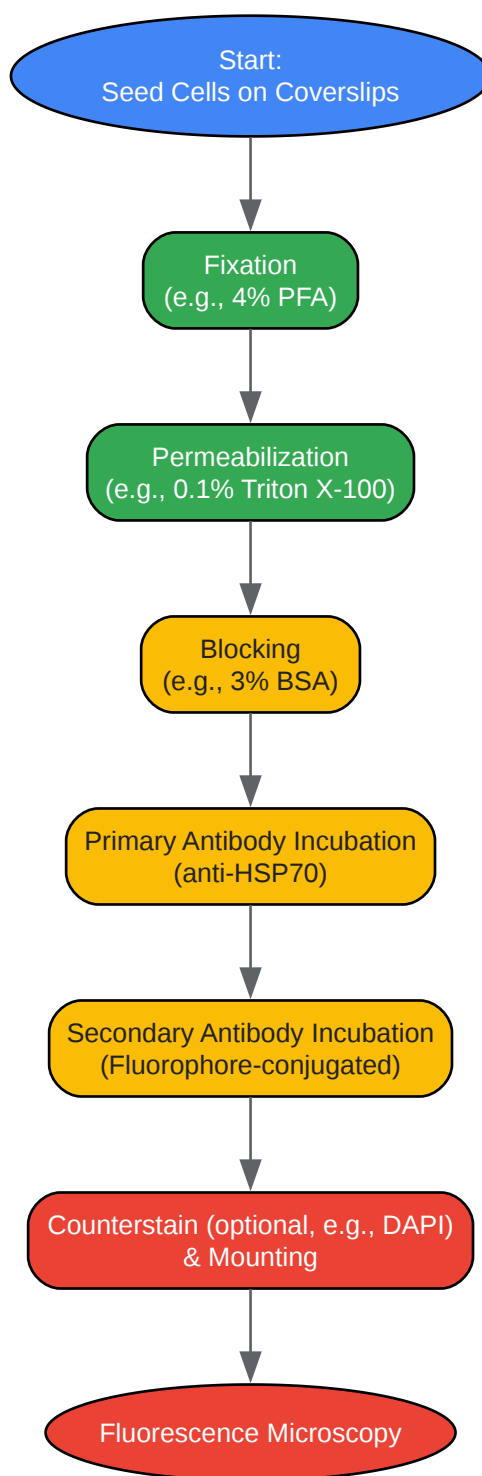
Diagram 1: Western Blotting Workflow for HSP70 Detection



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Caption: A schematic overview of the Western Blotting procedure for detecting HSP70.

Diagram 2: Immunofluorescence Workflow for HSP70 Visualization



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Caption: Step-by-step workflow for immunofluorescent staining of HSP70 in cells.

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- To cite this document: BenchChem. [Application Notes and Protocols for HSP70 (HSPA1A) Antibody]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15558755/docs#application-notes-and-protocols-for-hsp70-hspa1a-antibody>]

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